

2-Chloro-7-methylquinoline-3-carbaldehyde structural analysis

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Compound of Interest

Compound Name: 2-Chloro-7-methylquinoline-3-carbaldehyde

CAS No.: 68236-21-5

Cat. No.: B1581332

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An In-Depth Technical Guide to the Structural Analysis of **2-Chloro-7-methylquinoline-3-carbaldehyde**

Abstract

2-Chloro-7-methylquinoline-3-carbaldehyde is a pivotal heterocyclic compound, serving as a versatile precursor in the synthesis of novel therapeutic agents. The quinoline scaffold is central to numerous pharmacologically active molecules, exhibiting a wide spectrum of activities including anticancer, antimalarial, and antibacterial properties.^{[1][2][3]} An unambiguous determination of its three-dimensional structure is therefore not merely an academic exercise but a foundational requirement for rational drug design and the development of structure-activity relationships (SAR). This guide provides a comprehensive exploration of the synthesis and multifaceted structural analysis of **2-Chloro-7-methylquinoline-3-carbaldehyde**, integrating crystallographic, spectroscopic, and computational methodologies to present a holistic and validated molecular profile.

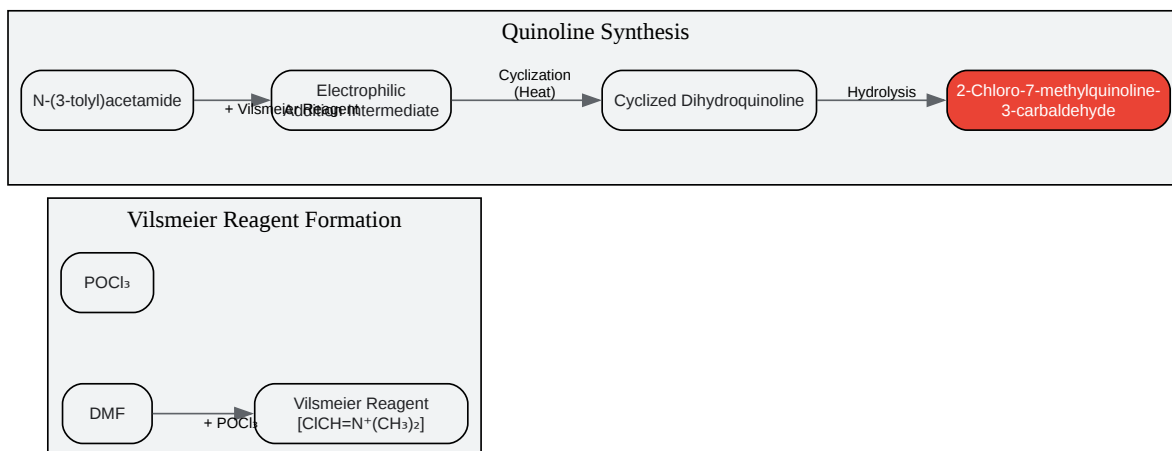
Core Synthesis via Vilsmeier-Haack Reaction

The predominant and highly efficient method for synthesizing 2-chloro-3-formylquinolines is the Vilsmeier-Haack reaction.[4] This reaction is exceptionally effective because it utilizes a specialized electrophile, the Vilsmeier reagent (a chloromethyliminium salt), formed from N,N-dimethylformamide (DMF) and phosphorus oxychloride (POCl_3). [5] This reagent is potent enough to effect an electrophilic substitution on an activated aromatic ring, leading to a cyclization that simultaneously installs the chloro and formyl functionalities onto the quinoline core. The reaction is particularly successful with N-arylamides bearing electron-donating groups, which facilitate the crucial cyclization step.

Experimental Protocol: Synthesis of 2-Chloro-7-methylquinoline-3-carbaldehyde[7][8]

- **Vilsmeier Reagent Formation:** In a three-necked flask equipped with a dropping funnel and a calcium chloride guard tube, cool N,N-dimethylformamide (DMF, 2.3 mL, 30 mmol) to 0-5 °C in an ice-salt bath. Add phosphorus oxychloride (POCl_3 , 6.5 mL, 70 mmol) dropwise with constant stirring, ensuring the temperature does not exceed 10 °C. Stir the mixture for an additional 30 minutes at this temperature to ensure complete formation of the Vilsmeier-Haack adduct.
- **Reaction with Acetanilide:** To the freshly prepared Vilsmeier reagent, add N-(3-tolyl)acetamide (1.49 g, 10 mmol) portion-wise.
- **Cyclization:** After the addition is complete, heat the reaction mixture to 80-90 °C and maintain for 15 hours.[4][6] The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** Cool the mixture to room temperature and pour it carefully onto 200 g of crushed ice with vigorous stirring.
- **Purification:** Collect the resulting white precipitate by vacuum filtration and wash thoroughly with cold water. The crude product can be purified by recrystallization from a petroleum ether/ethyl acetate mixture to yield pure **2-Chloro-7-methylquinoline-3-carbaldehyde**. [6]

Diagram: Vilsmeier-Haack Reaction Pathway



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Caption: Vilsmeier-Haack synthesis of the target quinoline.

Physicochemical & Structural Properties

A summary of the fundamental properties of the title compound is essential for its handling, storage, and characterization.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₈ ClNO	[6][7]
Molecular Weight	205.64 g/mol	[6][7]
IUPAC Name	2-chloro-7-methylquinoline-3-carbaldehyde	[8]
CAS Number	68236-21-5	[7][8]
Physical Form	Solid	[8]
Melting Point	241-244 °C	[7]
Density	1.312 g/cm ³	[7]
Boiling Point	350.8 °C at 760 mmHg	[7]
Storage	Inert atmosphere, 2-8 °C	[8]

Definitive Structural Elucidation: A Multi-Technique Approach

A single analytical technique is rarely sufficient for complete structural validation. The convergence of data from crystallography, spectroscopy, and computational modeling provides the highest level of confidence.

X-ray Crystallography: The Gold Standard

Single-crystal X-ray diffraction provides an unambiguous determination of the molecular structure in the solid state, revealing precise bond lengths, bond angles, and intermolecular interactions.[9][10] For **2-Chloro-7-methylquinoline-3-carbaldehyde**, crystallographic analysis has confirmed the overall molecular geometry. The quinoline fused-ring system is essentially planar, with a root-mean-square (r.m.s.) deviation of just 0.007 Å.[6][11] The aldehyde (formyl) group is observed to be slightly twisted out of this plane.[6][11]

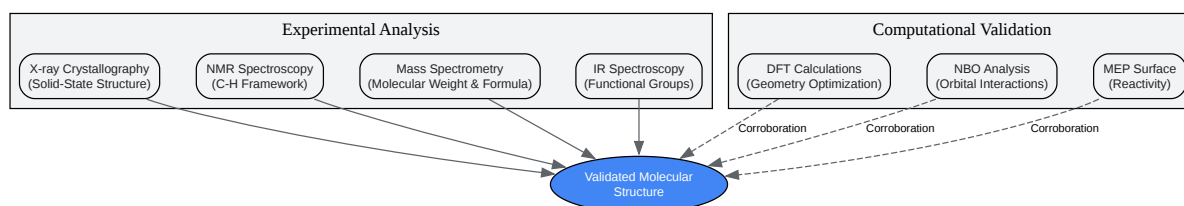
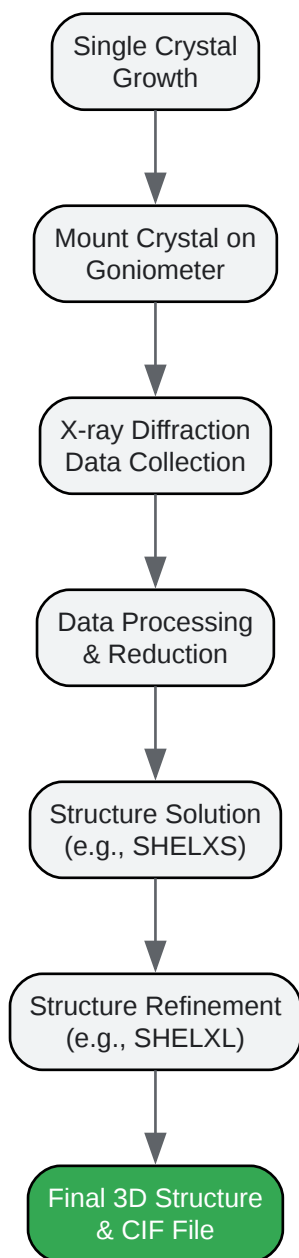
Table: Crystallographic Data for **2-Chloro-7-methylquinoline-3-carbaldehyde**[6]

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Unit Cell Dimensions	a = 15.458 Å, b = 3.9382 Å, c = 16.923 Å
$\beta = 112.854^\circ$	
Volume (V)	949.3 Å ³
Molecules per unit cell (Z)	4

Experimental Protocol: Single-Crystal X-ray Diffraction[11]

- **Crystal Growth:** Grow suitable single crystals of the compound, typically by slow evaporation of a saturated solution (e.g., from a petroleum ether/ethyl acetate mixture).
- **Crystal Mounting:** Select a high-quality crystal (0.1-0.3 mm) and mount it on a goniometer head.
- **Data Collection:** Place the mounted crystal on a diffractometer (e.g., Bruker SMART area-detector) equipped with an X-ray source (e.g., Mo K α radiation).[6] Collect diffraction data by rotating the crystal in the X-ray beam.
- **Data Reduction:** Process the collected raw data to correct for experimental factors and to obtain a set of unique reflection intensities.
- **Structure Solution & Refinement:** Use specialized software (e.g., SHELXS97, SHELXL97) to solve the phase problem and build an initial model of the structure.[6] Refine this model against the experimental data to obtain the final, accurate atomic coordinates and thermal parameters.

Diagram: X-ray Crystallography Workflow



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Caption: Combining experimental and computational methods.

Significance in Drug Discovery

The title compound is more than just a chemical entity; it is a strategic building block. The presence of three distinct reactive sites—the chloro group at C2, the aldehyde at C3, and the aromatic ring—makes it a highly versatile synthon. [12]The 2-chloro group is an excellent leaving group for nucleophilic substitution reactions, while the aldehyde is a handle for condensation, oxidation, or reduction to introduce immense molecular diversity. [12]These transformations have been used to generate extensive libraries of fused and substituted quinoline derivatives for screening against a wide array of biological targets, including those relevant to cancer, infectious diseases, and inflammatory conditions. [1][2][3]

Conclusion

The structural analysis of **2-Chloro-7-methylquinoline-3-carbaldehyde** is a prime example of modern chemical characterization. Through the synergistic application of Vilsmeier-Haack synthesis, definitive X-ray crystallography, comprehensive spectroscopic profiling (NMR, MS, IR), and corroborative computational modeling, a complete and unambiguous structural identity is established. This rigorous validation is the critical first step that underpins its use as a high-value intermediate, enabling researchers and drug development professionals to confidently build upon its scaffold to create the next generation of quinoline-based therapeutics.

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